

Unveiling the Structure of Maltohexaose: A Technical Guide

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Compound of Interest

Compound Name: Maltohexaose

Cat. No.: B131044

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This technical guide provides a comprehensive overview of the chemical structure of **maltohexaose**, a linear oligosaccharide of significant interest in various scientific fields. This document details its structural composition, physicochemical properties, and a visual representation to aid in research and development applications.

Chemical Structure and Composition

Maltohexaose is a maltooligosaccharide, specifically a hexasaccharide, composed of six D-glucose units.^{[1][2]} These glucose monomers are sequentially linked by α -1,4 glycosidic bonds.^{[3][4]} The structure is linear, meaning the glucose units form a straight chain.^[5] The terminal glucose unit with a free anomeric carbon is known as the reducing end, which can exist in an open-chain aldehyde form.^[1] The other end of the chain is the non-reducing end.

The systematic name for **maltohexaose** is α -D-glucopyranosyl-(1 $\rightarrow$ 4)- α -D-glucopyranosyl-(1 $\rightarrow$ 4)- α -D-glucopyranosyl-(1 $\rightarrow$ 4)- α -D-glucopyranosyl-(1 $\rightarrow$ 4)-D-glucose.^{[1][3]} It is also commonly referred to as amylohexaose.^[6]

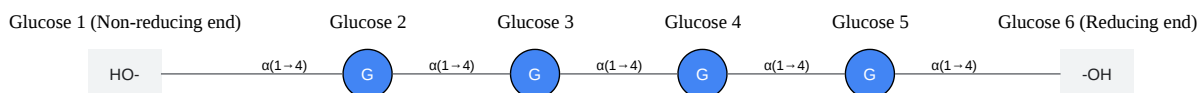
Physicochemical Properties

A summary of the key quantitative data for **maltohexaose** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₃₆ H ₆₂ O ₃₁	[1][3][6]
Molecular Weight	990.86 g/mol	[2][3][6]
Appearance	White Powder	[3]
Melting Point	204-206 °C	[3]
Purity	≥95%	[6]
Hydrogen Bond Donor Count	20	[3]
Hydrogen Bond Acceptor Count	31	[3]
Rotatable Bond Count	16	[3]
Topological Polar Surface Area	506 Å ²	[3]
CAS Number	34620-77-4	[6]

Structural Visualization

To facilitate a clearer understanding of the molecular architecture of **maltohexaose**, a two-dimensional schematic is provided below. This diagram illustrates the linear arrangement of the six glucose units and the α -1,4 glycosidic linkages.



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Caption: Linear structure of **maltohexaose**.

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